

1-Tetradecanol melting point and boiling point data

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Tetradecanol

Cat. No.: B15611098

[Get Quote](#)

An In-depth Technical Guide to the Physical Properties of **1-Tetradecanol**

Introduction

1-Tetradecanol, commonly known as myristyl alcohol, is a straight-chain saturated fatty alcohol with the molecular formula $\text{CH}_3(\text{CH}_2)_{12}\text{CH}_2\text{OH}$.^{[1][2][3]} It presents as a white, waxy solid at room temperature and is practically insoluble in water, soluble in diethyl ether, and slightly soluble in ethanol.^{[1][2][3]} This compound is widely utilized in the cosmetics and personal care industries as an emollient and is also a key intermediate in the chemical synthesis of products like surfactants.^{[2][3]} This guide provides a detailed overview of the melting and boiling points of **1-Tetradecanol**, the experimental protocols for their determination, and a logical workflow for these analytical procedures.

Data Presentation: Physical Properties

The melting and boiling points of **1-Tetradecanol** have been determined by various sources. The data below is compiled for easy comparison. Environmental conditions, particularly pressure, can influence these values.

Property	Value	Conditions
Melting Point	35-39 °C	(lit.) [1] [4]
36-39 °C		
38 °C		
37.7 °C	[5]	
39-41 °C	[6]	
Boiling Point	289 °C	(lit.) at 760 mmHg [1]
295.8 °C	at 760 mmHg [5]	
>260 °C		
277 - 288 °C	at 1013 hPa [7]	
173 °C	at 20 mmHg [8]	

Experimental Protocols

The determination of the melting and boiling points of **1-Tetradecanol** follows standard organic chemistry laboratory procedures.

Melting Point Determination (Capillary Method)

This protocol is a standard method for determining the melting point of a solid crystalline compound like **1-Tetradecanol**.[\[9\]](#)

Apparatus and Materials:

- Melting point apparatus
- Capillary tubes (sealed at one end)
- **1-Tetradecanol** sample (powdered)
- Thermometer

Procedure:

- **Sample Preparation:** Ensure the **1-Tetradecanol** sample is completely dry and finely powdered to allow for uniform packing.
- **Packing the Capillary Tube:** A small amount of the powdered sample is packed into the open end of a capillary tube to a height of 2-3 mm.^[9]
- **Apparatus Setup:** The packed capillary tube is placed into the heating block of the melting point apparatus alongside a calibrated thermometer.
- **Heating:** The sample is heated rapidly to a temperature approximately 15-20°C below its expected melting point. The heating rate is then reduced to a slow, steady increase of 1-2°C per minute to ensure thermal equilibrium.^[9]
- **Observation and Measurement:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid sample turns into a clear liquid is recorded as the end of the melting range.^[9]

Boiling Point Determination (Distillation Method)

This method determines the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.

Apparatus and Materials:

- Distillation flask (e.g., round-bottom flask)
- Condenser
- Calibrated thermometer
- Heating source (e.g., heating mantle)
- **1-Tetradecanol** sample

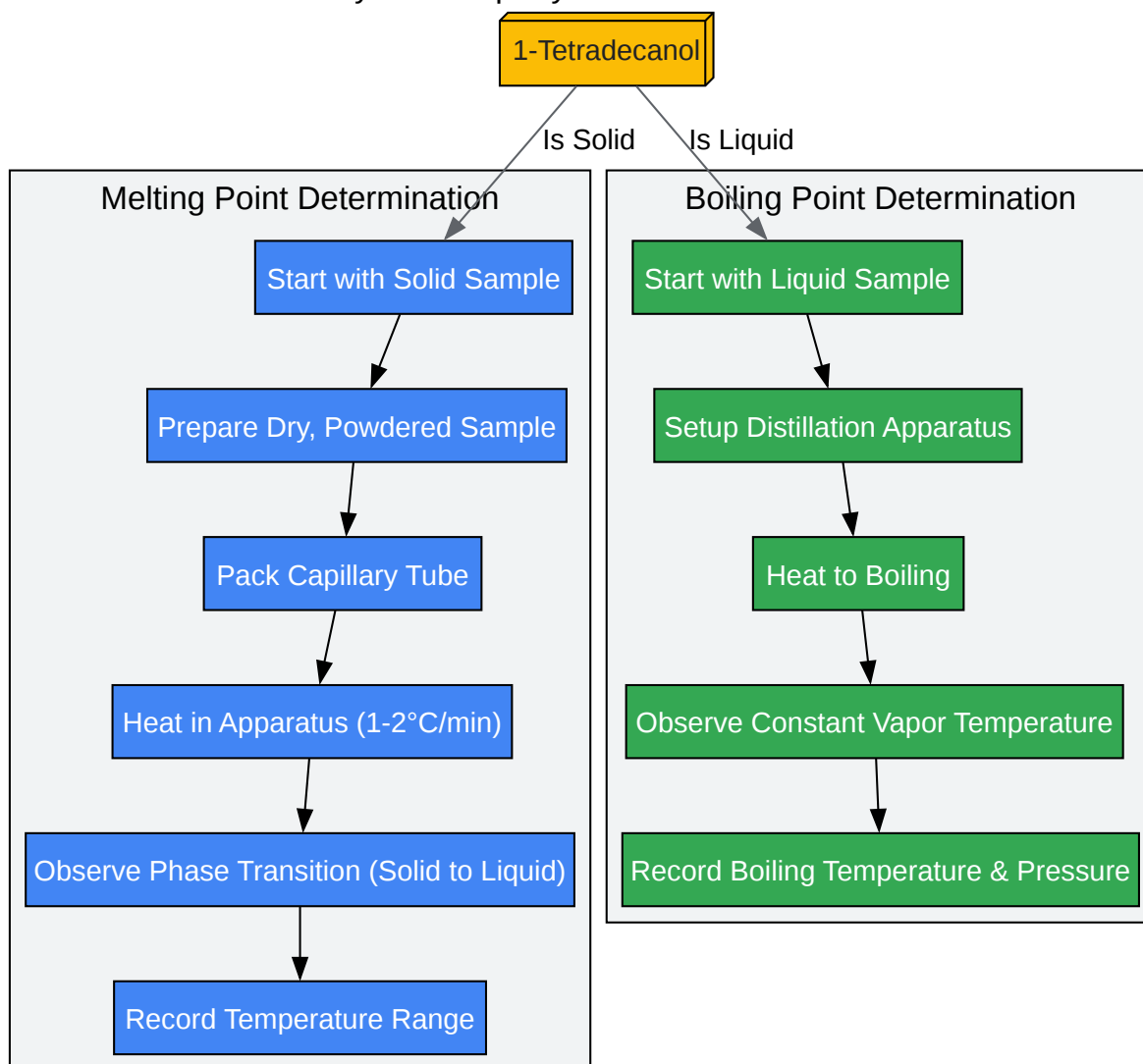
Procedure:

- **Apparatus Setup:** The **1-Tetradecanol** sample is placed in the distillation flask. A thermometer is positioned so that its bulb is just below the side arm leading to the condenser, ensuring it accurately measures the temperature of the vapor that is distilling.^[10]
- **Heating:** The liquid is heated gently. As the temperature rises, the liquid will begin to boil, and its vapors will travel up the flask.
- **Equilibrium and Measurement:** The vapors will condense in the condenser and collect in a receiving flask.^[10] The boiling point is the constant temperature observed on the thermometer during a steady distillation.^[10] This temperature should remain stable as the liquid and vapor are in equilibrium.
- **Pressure Correction:** The observed boiling point is recorded along with the ambient atmospheric pressure. If the pressure is not 760 mmHg (standard pressure), a correction may be necessary.

Logical Workflow Visualization

The following diagram illustrates the logical workflow for determining the primary physical state transition points of **1-Tetradecanol**.

Workflow for Physical Property Determination of 1-Tetradecanol



[Click to download full resolution via product page](#)

Caption: Logical workflow for determining the melting and boiling points.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-TETRADECANOL (MYRISTIC ALCOHOL) - Ataman Kimya [atamanchemicals.com]
- 2. 1-Tetradecanol - Wikipedia [en.wikipedia.org]
- 3. 1-Tetradecanol [chemeurope.com]
- 4. 1-テトラデカノール 97% | Sigma-Aldrich [sigmaaldrich.com]
- 5. 1-Tetradecanol | C₁₄H₃₀O | CID 8209 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. taylorandfrancis.com [taylorandfrancis.com]
- 7. merckmillipore.com [merckmillipore.com]
- 8. 1-Tetradecanol 112-72-1 | TCI AMERICA [tcichemicals.com]
- 9. benchchem.com [benchchem.com]
- 10. youtube.com [youtube.com]
- To cite this document: BenchChem. [1-Tetradecanol melting point and boiling point data]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15611098#1-tetradecanol-melting-point-and-boiling-point-data]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com